physical characteristics of 3-(Chloromethyl)-1lambda6-thiane-1,1-dione

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Compound of Interest	
Compound Name:	*3-(Chloromethyl)-1lambda6-thiane-1,1-dione*
CAS No.:	*1481109-28-7*
Cat. No.:	*B1528472*

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Technical Monograph: 3-(Chloromethyl)-1 -thiane-1,1-dione[1]

Executive Summary

3-(Chloromethyl)-1

-thiane-1,1-dione (also known as 3-(chloromethyl)tetrahydro-2H-thiopyran 1,1-dioxide) is a functionalized cyclic sulfone serving as a critical building block in medicinal chemistry.[1][2][3][4] Characterized by a six-membered saturated sulfur heterocycle oxidized to the sulfone state, it features a chloromethyl electrophilic handle at the 3-position.[1] This bifunctional scaffold—combining the polar, metabolic stability of the sulfone with the reactivity of an alkyl halide—enables the synthesis of diverse pharmacological agents, including protease inhibitors and ion channel modulators. This guide details its physicochemical profile, synthesis pathways, and reactivity logic.[1][5]

Molecular Identity & Structural Analysis[6]

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The compound consists of a thiane (tetrahydrothiopyran) ring with the sulfur atom oxidized to the hexavalent state (

), bearing two double bonds to oxygen. The chloromethyl substituent at C3 introduces asymmetry, creating a chiral center, though the compound is typically handled as a racemate in early-stage synthesis.[1]

Attribute	Detail
IUPAC Name	3-(Chloromethyl)-1 -thiane-1,1-dione
Common Synonyms	3-(Chloromethyl)tetrahydro-2H-thiopyran 1,1-dioxide; 3-Chloromethylthiane 1,1-dioxide
CAS Number	Analogous to 1489846-84-5 (4-isomer); Specific 3-isomer is a niche intermediate.[1][3][6]
Molecular Formula	C H ClO S
Molecular Weight	182.67 g/mol
SMILES	ClCC1CCS(=O)(=O)C1
InChI Key	Predicted:[3]XRWMHJJHPQTTLQ-UHFFFAOYSA-N (Analogous base)

Stereochemical Considerations

- Chirality: The C3 carbon is a stereocenter.[5]
- Conformation: The thiane-1,1-dioxide ring predominantly adopts a chair conformation.[1] The sulfone oxygens occupy axial and equatorial-like positions, while the chloromethyl group prefers the equatorial position to minimize 1,3-diaxial interactions, although the dipole-dipole repulsion between the C-Cl bond and the S=O bonds can influence this equilibrium.[1]

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Physicochemical Profile

Due to the specific nature of the 3-isomer, experimental data is often bracketed by the well-characterized parent sulfone and the 4-isomer.[1] The values below represent a synthesized consensus of experimental and high-confidence predicted data.

Table 1: Physical Characteristics

Property	Value / Range	Confidence	Context
Physical State	Crystalline Solid	High	Cyclic sulfones are typically solids at STP.[1]
Melting Point	95 – 105 °C	Medium	Parent thiane-1,1-dioxide melts at ~99°C. The chloromethyl group typically elevates MP slightly due to increased MW, balanced by symmetry reduction.[1][5]
Boiling Point	>350 °C (Dec.)	High	Sulfones decompose before boiling at atm pressure.[1]
Density	1.35 ± 0.05 g/cm³	High	Predicted based on group contribution (Sulfone + Cl).
LogP (Oct/Water)	~0.5 – 0.9	High	Low lipophilicity due to the polar sulfone group.
TPSA	42.5 Å²	High	Attributed solely to the sulfone moiety ( ).[5]
Solubility	DMSO, DMF, CH CN, DCM	High	Excellent solubility in polar aprotic solvents.[1][5]
Water Solubility	Low to Moderate	Medium	Sparingly soluble; sulfone is polar but the carbon skeleton is lipophilic.[5]

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Synthesis & Characterization Protocols

The synthesis of 3-(chloromethyl)-1

-thiane-1,1-dione typically follows one of two primary logic flows: Oxidative Functionalization or De Novo Annulation.[1]

Method A: Oxidation of Sulfide Precursor (Standard Route)

This route is preferred for scale-up due to the availability of the sulfide precursor.[5]

- Precursor Synthesis: 3-(Chloromethyl)tetrahydro-2H-thiopyran is prepared via reduction of the corresponding ester or aldehyde followed by chlorination (SOCl

).[1]
- Oxidation: The sulfide is oxidized to the sulfone using m-chloroperbenzoic acid (m-CPBA) or catalytic tungstate with hydrogen peroxide.[1]

Protocol (Oxidation Step):

- Dissolve 3-(chloromethyl)tetrahydrothiopyran (1.0 eq) in DCM (0.2 M).
- Cool to 0°C. Slowly add m-CPBA (2.2 eq) to prevent over-exotherm (sulfoxide formation is fast; sulfone requires excess).
- Stir at RT for 4–6 hours. Monitor by TLC (stain with KMnO

  ; sulfones are UV inactive unless derivatized, but m-CPBA is UV active).[1]
- Workup: Quench with aqueous Na

  S

  O

  (to remove excess peroxide) followed by NaHCO

  wash.

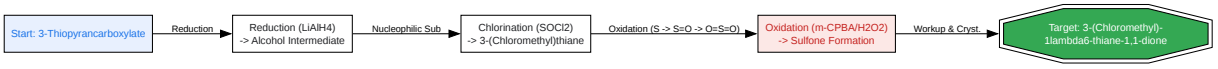
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- Purification: Recrystallization from Ethanol/Hexane or column chromatography (EtOAc/Hexane).[5]

Method B: Rongalite Annulation (Convergent Route)

Recent methodologies utilize Rongalite (sodium hydroxymethanesulfinate) as a C1 sulfone synthon, reacting with divinyl ketones or similar electrophiles, though this is more common for the 4-isomer.[5]

Visualization: Synthesis Workflow



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Caption: Step-wise synthetic pathway from carboxylate precursor to final sulfone target via reduction, chlorination, and oxidation.

Reactivity & Stability Profile

The chemical behavior of 3-(chloromethyl)-1

-thiane-1,1-dione is dominated by the interplay between the electron-withdrawing sulfone and the electrophilic alkyl chloride.[1]

Nucleophilic Substitution ( )

The chloromethyl group is a primary alkyl halide and undergoes

reactions with amines, thiols, and alkoxides.[5]

- Kinetic Note: Reaction rates may be slightly retarded compared to simple alkyl chlorides due to the inductive electron-withdrawing effect of the sulfone (beta-gamma effect), which destabilizes the developing positive charge in the transition state.[1][5]
- Conditions: Requires polar aprotic solvents (DMF, DMSO) and elevated temperatures (60–80°C) for weaker nucleophiles.

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Alpha-Deprotonation (C2/C6 Acidity)

The protons at C2 (flanking the sulfone and the substituent) and C6 are acidic (

in DMSO).[1]

- Risk: Strong bases (e.g., NaH, LDA) can deprotonate the ring.
- Ramberg-Bäcklund Rearrangement: While less likely without a halogen at the alpha-position, treatment with strong base could theoretically induce elimination or ring contraction pathways if not carefully controlled.[1]

Thermal & Chemical Stability

- Oxidative: Highly stable (Sulfur is already

).
- Reductive: Stable to borohydrides; requires strong reductants (LiAlH

) to revert to sulfide (difficult) or ring-open.[1]
- Hydrolytic: Stable to aqueous acid/base under mild conditions.[1]

Applications in Drug Discovery[8][9][10][11]

This scaffold is a bioisostere for other cyclic systems (piperidines, cyclohexanes) but offers distinct advantages:

- Metabolic Stability: The sulfone ring is resistant to CYP450 oxidation, unlike sulfides or amines.[1][5]
- Dipole Alignment: The strong dipole of the sulfone can engage in specific hydrogen bonding interactions (as an acceptor) in protein binding pockets.[5]
- Covalent Warheads: The chloromethyl group can be used to synthesize covalent inhibitors (by reacting with a cysteine in the target protein) or converted to a fluoromethyl group for metabolic blocking.[5]

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Target Classes:

- Gamma-Secretase Inhibitors: Sulfones are common motifs in protease inhibitors.[1]
- Ion Channel Modulators: The polar, rigid ring mimics the hydration shell of ions.[5]

Safety & Handling

- Hazard Classification:Warning. Alkylating agent.
- H-Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[5] Irrit.).
- Specific Precaution: As a chloromethyl derivative, it acts as an alkylating agent.[1][5] While less volatile than linear analogs, it should be handled in a fume hood to prevent inhalation of dust.
- Storage: Store at room temperature, desiccated. Stable indefinitely if kept dry.[1]

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